

Basic mechanism of Disperse blue 291G as an azo dye

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Compound of Interest

Compound Name: Disperse blue 291G

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An In-depth Technical Guide on the Core Mechanism of C.I. Disperse Blue 291

For Researchers, Scientists, and Drug Development Professionals

Introduction: Azo Dyes and the Disperse Class

Azo dyes represent the largest and most versatile class of synthetic colorants, characterized by the presence of one or more azo groups ($-N=N-$) connecting aromatic rings. Their widespread use in the textile, pharmaceutical, and food industries stems from their straightforward synthesis, cost-effectiveness, and broad color palette.^{[1][2]} Within this family, disperse dyes are a specific category of non-ionic, sparingly water-soluble colorants designed for dyeing hydrophobic synthetic fibers, most notably polyester.^{[3][4]}

The dyeing mechanism for disperse dyes is not based on forming a chemical bond with the fiber. Instead, it is a process of diffusion where the dye, applied as a fine aqueous dispersion, transfers from the water phase to the solid fiber phase.^[5] This is achieved by heating the polyester fibers to high temperatures (typically above 100°C), which causes the amorphous regions of the polymer structure to swell, allowing the small, non-polar dye molecules to penetrate and become physically trapped within the fiber matrix upon cooling.^{[5][6]} The dye molecules are then held in place by weak intermolecular forces, such as van der Waals forces and hydrogen bonds.^[5]

C.I. Disperse Blue 291 is a mono-azo disperse dye used commercially for dyeing polyester and its blends, imparting a greenish-light blue shade.^[7] This guide delves into its fundamental

mechanism, covering its synthesis, dyeing application, and toxicological profile from a technical perspective.

Chemical Identity and Physicochemical Properties

Disperse Blue 291 is chemically identified as N-[2-[(2-bromo-4-6-dinitrophenyl)azo]-5-(diethylamino)-4-methoxyphenyl]acetamide.^{[8][9]} Its key properties are summarized in Table 1. The low water solubility and moderate octanol-water partition coefficient (XLogP3) are characteristic of disperse dyes, facilitating their affinity for hydrophobic fibers over the aqueous dye bath.

Table 1: Physicochemical Properties of Disperse Blue 291

Property	Value	Source(s)
C.I. Name	Disperse Blue 291	^[7]
CAS Registry No.	56548-64-2	^[7]
Molecular Formula	C ₁₉ H ₂₁ BrN ₆ O ₆	^[7]
Molecular Weight	509.31 g/mol	^{[7][9]}
Chemical Class	Mono-azo	^[7]
Appearance	Dark blue particles	^[7]
XLogP3 (log Kow)	4.1	^[9]

| Water Solubility | Very low |^[3] |

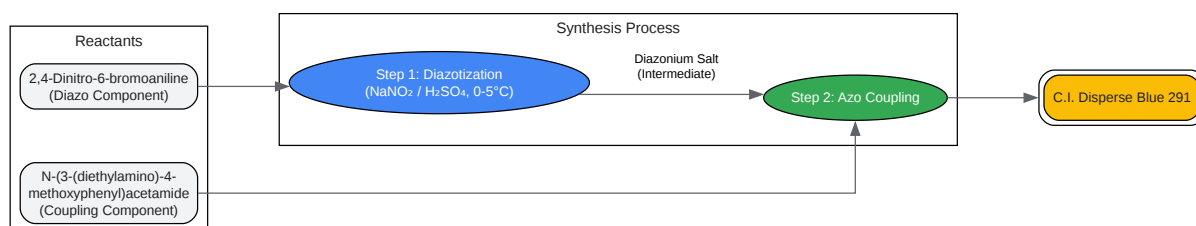
Core Mechanism of Action: Synthesis and Dyeing Synthesis Pathway

The synthesis of Disperse Blue 291, like most azo dyes, is a two-step process: diazotization followed by azo coupling.^[10]

- **Diazotization:** The primary aromatic amine, 2,4-Dinitro-6-bromoaniline, serves as the diazo component. It is treated with a source of nitrous acid (typically sodium nitrite dissolved in a

strong acid like nitrosyl sulfuric acid) at low temperatures to form a reactive diazonium salt.
[7][10]

- Azo Coupling: The resulting diazonium salt is then reacted with the coupling component, N-(3-(diethylamino)-4-methoxyphenyl)acetamide. This electron-rich molecule undergoes electrophilic substitution with the diazonium salt to form the stable azo bridge ($-N=N-$), yielding the final Disperse Blue 291 molecule.[7]



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Diagram 1: Synthesis Pathway of C.I. Disperse Blue 291.

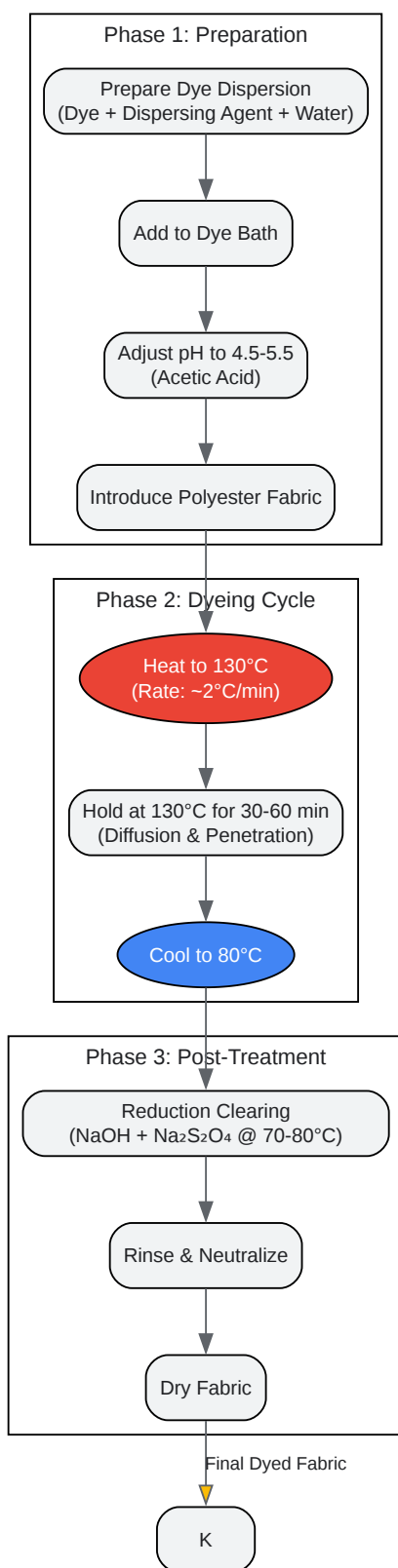
Dyeing Mechanism on Polyester

The application of Disperse Blue 291 to polyester fiber is a physical process governed by temperature, time, and pH. The most common industrial method is high-temperature, high-pressure exhaust dyeing.[11]

The process begins with the preparation of a stable aqueous dispersion of the dye. Due to its low water solubility, a dispersing agent is crucial to prevent the aggregation of dye particles.[11][12] The pH of the dye bath is adjusted to an acidic range (4.5-5.5) using acetic acid to ensure dye stability and optimal exhaustion onto the fiber.[5][11]

As the temperature is raised to 130-135°C, the kinetic energy of the dye molecules increases, and the polyester fibers swell. This opens up pores in the fiber's molecular structure, allowing the small dye molecules to diffuse from the aqueous phase into the amorphous regions of the

polymer.^{[5][11]} After a holding period to ensure deep penetration and leveling, the system is cooled. This traps the dye molecules inside the fiber structure. A final "reduction clearing" step with a reducing agent (e.g., sodium hydrosulfite) at an elevated temperature removes any dye particles adhering to the fiber surface, which is critical for achieving good wash and rubbing fastness.^{[11][12]}



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Diagram 2: High-Temperature Exhaust Dyeing Workflow for Polyester.

Quantitative Data

The performance of a dye is quantified by its fastness properties, which describe the resistance of the color to various environmental factors during use. The data for Disperse Blue 291 on polyester fabric is summarized in Table 2.

Table 2: Fastness Properties of Disperse Blue 291 on Polyester

Fastness Property	Test Method	Rating	Source(s)
Light (Xenon Arc)	ISO 105-B02	5-6 (out of 8)	[2]
Washing	ISO 105-C03	4 (out of 5)	[2]
Sublimation (180°C, 30s)	ISO 105-P01	4 (out of 5)	[2]
Rubbing (Dry)	ISO 105-X12	4-5 (out of 5)	[2]
Rubbing (Wet)	ISO 105-X12	4-5 (out of 5)	[2]
Perspiration	AATCC	5 (Stain & Fading)	[7]
Ironing	AATCC	3 (Fading)	[7]

(Note: Fastness ratings are typically on a 1-5 scale, with 5 being excellent. Light fastness is rated on a 1-8 scale, with 8 being excellent.)

Experimental Protocols

Representative Synthesis Protocol (General for Azo Dyes)

While the precise industrial synthesis protocol for Disperse Blue 291 is proprietary, a representative laboratory procedure for azo dye synthesis can be outlined based on established methods.[10][13]

- **Diazotization:** a. Prepare a solution of nitrosyl sulfuric acid by slowly dissolving sodium nitrite (0.01 mol) in concentrated sulfuric acid at a temperature maintained below 10°C. b. In a separate vessel, dissolve the diazo component, 2,4-Dinitro-6-bromoaniline (0.01 mol), in a

suitable solvent such as acetic acid or sulfuric acid. c. Cool the amine solution to 0-5°C in an ice bath. d. Slowly add the prepared nitrosyl sulfuric acid to the amine solution, maintaining the temperature at 0-5°C with constant stirring. e. Continue stirring for 30-60 minutes after the addition is complete to ensure full formation of the diazonium salt. The completion can be checked with a starch-iodide paper test for excess nitrous acid.

- **Coupling:** a. In a separate vessel, dissolve the coupling component, N-(3-(diethylamino)-4-methoxyphenyl)acetamide (0.01 mol), in an aqueous acidic solution. b. Cool the coupling solution to 0-5°C. c. Slowly add the previously prepared cold diazonium salt solution to the coupling solution with vigorous stirring. d. Maintain the temperature at 0-5°C and continue stirring for 1-2 hours. The dye will precipitate out of the solution. e. Adjust the pH to 4-5 to ensure complete coupling. f. Isolate the precipitated dye product by filtration, wash thoroughly with cold water until the filtrate is neutral, and dry under vacuum.

High-Temperature Polyester Dyeing Protocol

This protocol describes a standard laboratory procedure for dyeing a 2g polyester fabric sample.^{[11][12]}

- **Dye Bath Preparation:** a. Weigh 0.04g of Disperse Blue 291 dye powder (for a 2% on weight of fabric, o.w.f., shade). b. Create a smooth paste by adding a few drops of a non-ionic dispersing agent. c. Gradually add warm water to the paste to create a fine dispersion. d. Prepare the dye bath with a liquor ratio of 1:50 (100 mL of water for 2g of fabric). Add the dye dispersion to the bath. e. Add a leveling agent if required. f. Adjust the pH of the dye bath to 4.5 by adding dilute acetic acid.
- **Dyeing Procedure:** a. Place the pre-wetted polyester fabric sample into the dye bath at approximately 60°C. b. Seal the dyeing vessel (e.g., in a high-temperature dyeing machine). c. Raise the temperature to 130°C at a rate of 2°C/minute. d. Hold the temperature at 130°C for 45-60 minutes, ensuring agitation or circulation. e. Cool the bath down to 80°C at a rate of 2.5°C/minute.
- **After-treatment (Reduction Clearing):** a. Drain the dye bath. b. Treat the dyed fabric in a fresh bath containing 1-2 g/L sodium hydroxide and 1-2 g/L sodium hydrosulfite.^[11] c. Heat the clearing bath to 70-80°C and hold for 15 minutes. d. Rinse the fabric thoroughly with hot

water, then cold water, and neutralize with a weak acetic acid solution if necessary. e. Dry the fabric in an oven or air.

Ecotoxicological Profile and Assessment

Disperse Blue 291 has been identified as a compound of concern regarding its environmental and health effects. As an azo dye, it has the potential to be genotoxic.[14] Studies have been conducted to evaluate its impact on mammalian cells.

Genotoxicity and Cytotoxicity

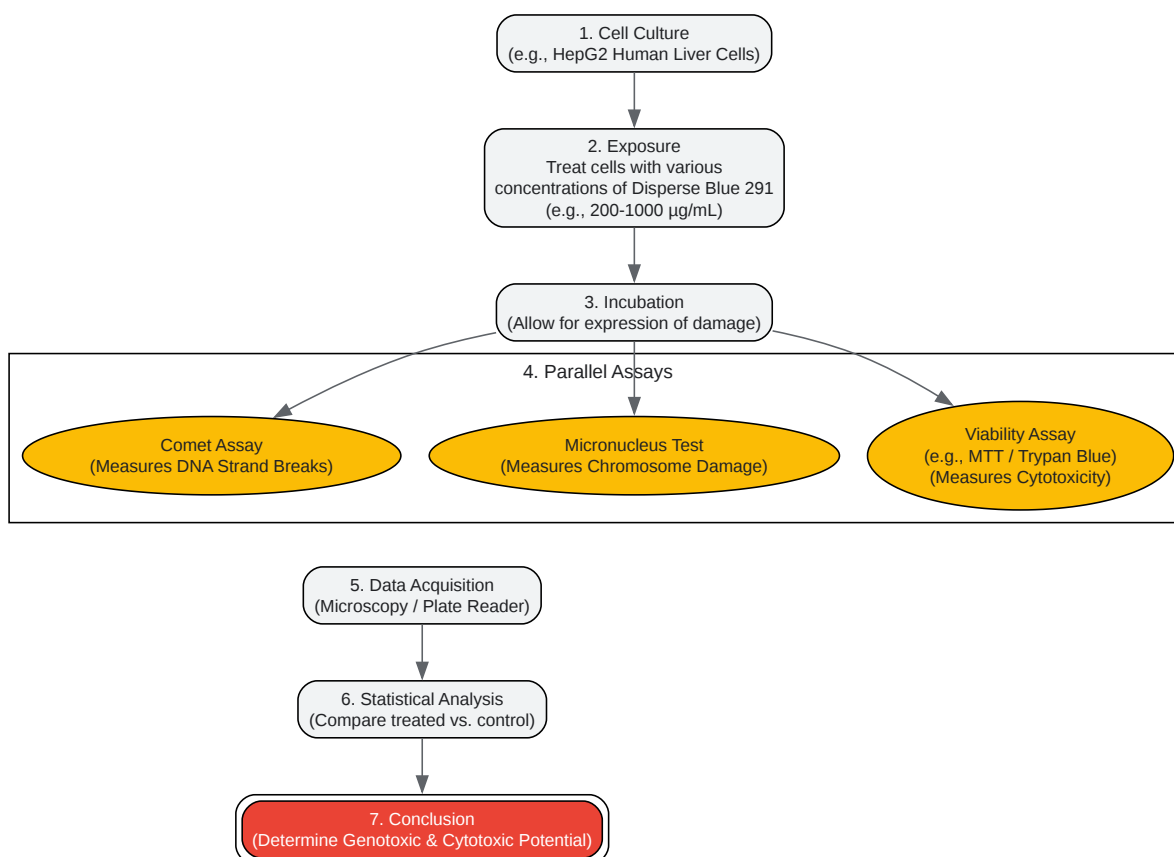
Research using the human hepatoma cell line (HepG2) has demonstrated that Disperse Blue 291 exhibits genotoxic, mutagenic, and cytotoxic effects.[8][14] At concentrations of 400 µg/mL and higher, the dye was shown to:

- **Induce DNA Damage:** A significant increase in comet tail length was observed via the comet assay, indicating DNA strand breaks.[8]
- **Cause Chromosomal Damage:** An increased frequency of micronuclei was detected, which is an indicator of clastogenic or aneugenic events (mutagenicity).[8]
- **Decrease Cell Viability:** The dye was found to be cytotoxic, reducing the number of viable cells at higher concentrations.[8]

These findings highlight the potential risks associated with the release of untreated textile effluents containing this dye into aquatic ecosystems.

Genotoxicity Assessment Protocol

The workflow for assessing the genotoxicity of a compound like Disperse Blue 291 typically involves in vitro mammalian cell assays.



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Diagram 3: Workflow for In Vitro Genotoxicity Assessment.

Conclusion

C.I. Disperse Blue 291 is a typical mono-azo disperse dye whose fundamental mechanism relies on a well-established two-step synthesis and a diffusion-based dyeing process for hydrophobic fibers like polyester. Its chemical structure and non-ionic nature provide good affinity for polyester, resulting in fair to good fastness properties required for textile applications. However, the technical profile of this dye is incomplete without considering its ecotoxicological footprint. In vitro studies have demonstrated clear genotoxic and cytotoxic effects, underscoring the critical need for stringent wastewater treatment in textile manufacturing and encouraging the ongoing development of safer, non-mutagenic dye alternatives. For professionals in research and drug development, understanding the duality of such compounds—their functional efficacy versus their potential biological hazards—is paramount for informed risk assessment and the pursuit of sustainable chemical technologies.

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